

Purity Analysis of 2-Methoxypyridine-3-boronic acid hydrate: A Technical Guide

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Compound of Interest

Compound Name: 2-Methoxypyridine-3-boronic acid hydrate

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This in-depth technical guide provides a comprehensive overview of the core methodologies for the purity analysis of **2-Methoxypyridine-3-boronic acid hydrate**. This document outlines key analytical techniques, presents detailed experimental protocols, and summarizes quantitative data to ensure accurate assessment of this critical building block in pharmaceutical and chemical synthesis.

Introduction

2-Methoxypyridine-3-boronic acid hydrate is a vital reagent in modern organic synthesis, particularly in palladium-catalyzed cross-coupling reactions such as the Suzuki-Miyaura coupling. The purity of this compound is paramount as impurities can significantly impact reaction yields, catalyst performance, and the purity of the final products. This guide details the analytical workflows necessary for the comprehensive characterization and purity determination of this compound.

Analytical Techniques and Data

A multi-faceted approach is required for the robust purity analysis of **2-Methoxypyridine-3-boronic acid hydrate**. The primary techniques employed are High-Performance Liquid Chromatography (HPLC) for quantitative purity assessment, Nuclear Magnetic Resonance

(NMR) spectroscopy for structural confirmation and identification of impurities, and Karl Fischer titration for the determination of water content.

High-Performance Liquid Chromatography (HPLC)

HPLC is the principal method for determining the purity of **2-Methoxypyridine-3-boronic acid hydrate**. A typical purity specification for this compound is $\geq 97.5\%$.^[1] The primary impurity to monitor is the corresponding boronic anhydride, which can form through dehydration.

Table 1: HPLC Method Parameters (Representative)

Parameter	Value
Column	C18 Reversed-Phase (e.g., 4.6 x 100 mm, 3.5 μm)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	Acetonitrile
Gradient	5% to 95% B over 15 minutes
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection	UV at 254 nm
Injection Volume	5 μL

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is essential for confirming the chemical structure of **2-Methoxypyridine-3-boronic acid hydrate** and identifying potential organic impurities. Both ^1H and ^{13}C NMR are utilized. The presence of the boronic acid group can lead to peak broadening, which should be considered during spectral interpretation.

Table 2: Predicted ^1H NMR Spectral Data (in DMSO- d_6)

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~8.2	d	1H	H6
~7.9	d	1H	H4
~7.0	t	1H	H5
~3.9	s	3H	OCH ₃
~8.0 (broad s)	2H	B(OH) ₂	

Table 3: Predicted ¹³C NMR Spectral Data (in DMSO-d₆)

Chemical Shift (ppm)	Assignment
~163	C2
~148	C6
~140	C4
~120 (broad)	C3-B
~115	C5
~54	OCH ₃

Karl Fischer Titration

As a hydrate, determining the water content of 2-Methoxypyridine-3-boronic acid is crucial for accurate molar calculations in subsequent reactions. Karl Fischer titration is the standard method for this analysis.

Table 4: Karl Fischer Titration Parameters (Representative)

Parameter	Value
Titration Type	Volumetric or Coulometric
Reagent	Commercially available Karl Fischer reagent
Solvent	Methanol or a specialized solvent for aldehydes/ketones if applicable
Sample Preparation	Dissolution of a precisely weighed sample in the titration solvent

Experimental Protocols

HPLC Purity Determination

- Mobile Phase Preparation: Prepare mobile phase A by adding 1.0 mL of formic acid to 1 L of HPLC-grade water. Prepare mobile phase B with HPLC-grade acetonitrile.
- Sample Preparation: Accurately weigh approximately 10 mg of **2-Methoxypyridine-3-boronic acid hydrate** and dissolve it in 10 mL of a 50:50 mixture of mobile phase A and B to create a 1 mg/mL stock solution. Further dilute to a working concentration of 0.1 mg/mL.
- Instrument Setup: Equilibrate the HPLC system with the initial mobile phase conditions (95% A, 5% B) until a stable baseline is achieved.
- Injection and Data Acquisition: Inject the sample and run the gradient method as detailed in Table 1.
- Data Analysis: Integrate all peaks in the chromatogram. Calculate the purity by dividing the peak area of the main component by the total peak area of all components and multiplying by 100.

NMR Structural Confirmation

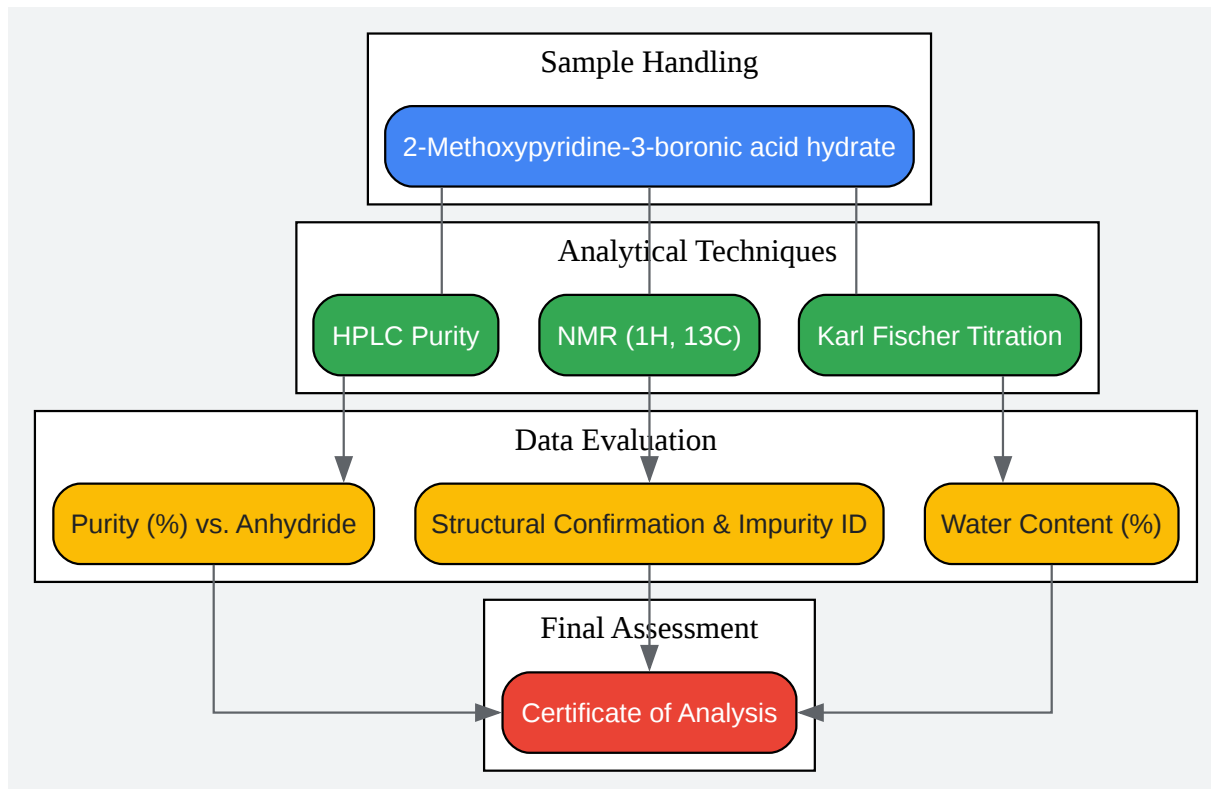
- Sample Preparation: Dissolve 5-10 mg of the sample in approximately 0.7 mL of deuterated dimethyl sulfoxide (DMSO-d₆).

- ^1H NMR Acquisition: Acquire the proton NMR spectrum using a 400 MHz or higher field spectrometer. Use standard acquisition parameters.
- ^{13}C NMR Acquisition: Acquire the carbon NMR spectrum with proton decoupling. A greater number of scans will be required compared to the ^1H NMR spectrum to achieve an adequate signal-to-noise ratio.
- Spectral Analysis: Process the spectra and compare the observed chemical shifts and coupling constants with the expected values (Tables 2 and 3) and reference spectra to confirm the structure and identify any impurities.

Water Content Determination by Karl Fischer Titration

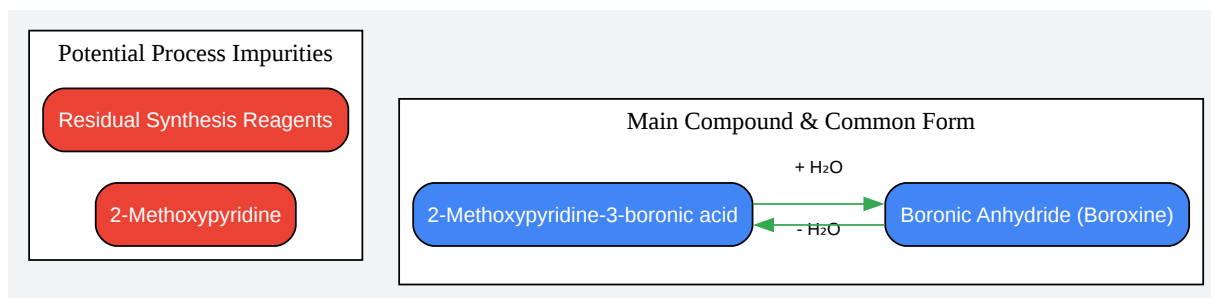
- Instrument Preparation: Prepare the Karl Fischer titrator according to the manufacturer's instructions. Titrate the solvent to a dry endpoint to eliminate background moisture.
- Sample Analysis: Accurately weigh a suitable amount of the **2-Methoxypyridine-3-boronic acid hydrate** and add it to the titration vessel.
- Titration: Start the titration and record the volume of Karl Fischer reagent required to reach the endpoint.
- Calculation: The instrument's software will typically calculate the percentage of water in the sample based on the sample weight and the volume of titrant consumed.

Visualizations



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Caption: Workflow for the purity analysis of **2-Methoxypyridine-3-boronic acid hydrate**.



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Caption: Relationship between 2-Methoxypyridine-3-boronic acid and its common anhydride impurity.

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References

- 1. 2-Methoxypyridine-3-boronic acid, 98% 5 g | Buy Online | Thermo Scientific Chemicals [thermofisher.com]
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